

Application Note: Comprehensive Analytical Characterization of 4-(Cyclopropylmethoxy)aniline

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Compound of Interest

Compound Name: 4-(Cyclopropylmethoxy)aniline

CAS No.: 122828-48-2

Cat. No.: B1292044

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Abstract

This application note provides a comprehensive guide to the analytical methods for the characterization of **4-(Cyclopropylmethoxy)aniline**, a key intermediate in pharmaceutical synthesis. The protocols detailed herein are designed for researchers, quality control analysts, and drug development professionals, ensuring scientific integrity and adherence to regulatory standards. This guide covers the determination of physicochemical properties, identity confirmation, purity assessment, and impurity profiling using a suite of orthogonal analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and various spectroscopic methods. All methodologies are presented with an emphasis on the rationale behind experimental choices, in accordance with ICH Q2(R2) guidelines for analytical method validation.^{[1][2][3][4]}

Introduction

4-(Cyclopropylmethoxy)aniline (Figure 1) is a primary aromatic amine of increasing importance in the synthesis of active pharmaceutical ingredients (APIs). The presence of the

cyclopropylmethoxy group can impart desirable properties to the final drug molecule, such as improved metabolic stability and target-binding affinity.^[5] Rigorous analytical characterization is therefore essential to ensure the quality, safety, and efficacy of the final drug product. This involves confirming the chemical identity and structure, quantifying the purity, and identifying and quantifying any process-related impurities or degradation products.

This document provides a detailed framework for the analytical characterization of **4-(Cyclopropylmethoxy)aniline**, drawing upon established principles for the analysis of aromatic amines and ethers.^{[3][6][7]} The protocols are designed to be robust, reliable, and transferable, providing a solid foundation for method development and validation in a regulated environment.

Figure 1: Chemical Structure of **4-(Cyclopropylmethoxy)aniline**

Caption: Structure of **4-(Cyclopropylmethoxy)aniline** (CAS: 122828-48-2).^[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-(Cyclopropylmethoxy)aniline** is fundamental for the development of robust analytical methods and for its handling and storage.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO	[1][5]
Molecular Weight	163.22 g/mol	[1][5]
Appearance	Not specified; likely a solid or liquid at room temperature.	
Boiling Point (Predicted)	295.7 ± 13.0 °C	[1]
pKa (Predicted)	5.21 ± 0.10	[1]
Solubility	Expected to be soluble in organic solvents such as methanol, acetonitrile, and dichloromethane. Limited solubility in water.	

Spectroscopic Identification

Spectroscopic techniques are indispensable for the unambiguous identification and structural elucidation of **4-(Cyclopropylmethoxy)aniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Expected ¹H NMR Chemical Shifts (in CDCl₃): Based on the structure and data from similar aniline derivatives, the following proton signals are expected:

- Aromatic Protons (4H): Two doublets in the range of δ 6.6-7.0 ppm, characteristic of a 1,4-disubstituted benzene ring.
- Amine Protons (2H): A broad singlet around δ 3.5-4.0 ppm, which is exchangeable with D₂O.
- -OCH₂- Protons (2H): A doublet around δ 3.8-4.0 ppm.
- Cyclopropyl CH Proton (1H): A multiplet in the range of δ 1.2-1.5 ppm.

- Cyclopropyl CH₂ Protons (4H): Multiplets in the range of δ 0.3-0.7 ppm.

Expected ¹³C NMR Chemical Shifts (in CDCl₃):

- Aromatic Carbons (6C): Signals in the range of δ 110-160 ppm.
- -OCH₂- Carbon (1C): A signal around δ 70-75 ppm.
- Cyclopropyl CH Carbon (1C): A signal around δ 10-15 ppm.
- Cyclopropyl CH₂ Carbons (2C): Signals in the range of δ 3-10 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in the molecule.

Expected Characteristic Absorption Bands:

- N-H Stretching: Two distinct bands in the region of 3300-3500 cm⁻¹, characteristic of a primary amine.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- C-H Stretching (Aromatic): Bands above 3000 cm⁻¹.
- C-H Stretching (Aliphatic): Bands below 3000 cm⁻¹.
- C=C Stretching (Aromatic): Bands in the region of 1500-1600 cm⁻¹.
- C-O Stretching (Ether): A strong band in the region of 1200-1250 cm⁻¹.
- C-N Stretching: A band in the region of 1250-1350 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which is crucial for its identification.

Expected Mass Spectrum (Electron Ionization - EI):

- Molecular Ion [M]⁺: A prominent peak at m/z = 163.

- Major Fragment Ions: Fragments corresponding to the loss of the cyclopropylmethyl group or other characteristic cleavages of the ether and aniline moieties.

Chromatographic Purity Assessment

Chromatographic methods are the cornerstone for determining the purity of **4-(Cyclopropylmethoxy)aniline** and for quantifying any impurities.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC with UV detection is the preferred method for the purity assessment of non-volatile and thermally labile compounds like **4-(Cyclopropylmethoxy)aniline**.^[11] The method should be validated according to ICH Q2(R2) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, and robustness.^{[1][2][3][4]}



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Caption: Workflow for HPLC Purity Analysis.

Instrumentation:

- HPLC system with a binary or quaternary pump, autosampler, column thermostat, and a diode array detector (DAD) or UV detector.

Chromatographic Conditions:

Parameter	Recommended Conditions	Rationale
Column	C18, 4.6 x 150 mm, 5 μ m	Provides good retention and resolution for aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides acidic pH to ensure the analyte is in its protonated form, leading to better peak shape.
Mobile Phase B	Acetonitrile	A common organic modifier in reverse-phase HPLC.
Gradient Elution	0-20 min: 20-80% B 20-25 min: 80% B 25-26 min: 80-20% B 26-30 min: 20% B	To ensure elution of the main peak and any potential late-eluting impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 $^{\circ}$ C	To ensure reproducible retention times.
Detection Wavelength	240 nm	An appropriate wavelength for the UV absorbance of the aniline chromophore.
Injection Volume	10 μ L	A typical injection volume for analytical HPLC.

System Suitability: The system suitability should be assessed before sample analysis, in accordance with USP General Chapter <621>.[12] Key parameters include:

- Tailing Factor: ≤ 2.0 for the main peak.
- Theoretical Plates: ≥ 2000 for the main peak.
- Relative Standard Deviation (RSD) of replicate injections: $\leq 2.0\%$ for peak area and retention time.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile impurities.[3][6][7] For a polar compound like **4-(Cyclopropylmethoxy)aniline**, derivatization may be necessary to improve its volatility and chromatographic performance.[7]



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Caption: Workflow for GC-MS Impurity Profiling.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or time-of-flight).

Chromatographic and Mass Spectrometric Conditions:

Parameter	Recommended Conditions	Rationale
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness	A robust, general-purpose column suitable for a wide range of analytes.
Inlet Temperature	250 °C	To ensure efficient vaporization of the sample.
Carrier Gas	Helium at a constant flow of 1.0 mL/min	An inert carrier gas compatible with mass spectrometry.
Oven Temperature Program	Initial: 100 °C (hold 2 min) Ramp: 10 °C/min to 280 °C (hold 5 min)	A program designed to separate analytes with a range of boiling points.
Ion Source Temperature	230 °C	To promote ionization while minimizing thermal degradation.
Quadrupole Temperature	150 °C	To maintain a stable electric field.
Ionization Mode	Electron Ionization (EI) at 70 eV	A standard ionization technique that produces reproducible fragmentation patterns.
Mass Range	m/z 40-500	To cover the expected mass range of the analyte and potential impurities.

Conclusion

The analytical methods outlined in this application note provide a robust framework for the comprehensive characterization of **4-(Cyclopropylmethoxy)aniline**. The combination of spectroscopic and chromatographic techniques ensures the unambiguous identification, accurate purity assessment, and effective impurity profiling of this important pharmaceutical intermediate. Adherence to the principles of method validation, as guided by ICH and USP, will

ensure the generation of reliable and defensible analytical data, ultimately contributing to the quality and safety of the final drug product.

References

- United States Pharmacopeia.
- ChemScene. **4-(Cyclopropylmethoxy)aniline**.
- ChemicalBook. **4-(cyclopropylmethoxy)aniline** | 122828-48-2.
- BenchChem.
- Human Metabolome Database. ¹³C NMR Spectrum (1D, 25.16 MHz, CDCl₃, experimental) (HMDB0003012).
- SIELC Technologies. Separation of 4-Methoxyaniline on Newcrom R1 HPLC column.
- AMSbiopharma.
- International Laboratory USA. **4-(CYCLOPROPYLMETHOXY)ANILINE HYDROCHLORIDE**.
- PubChem. 4-Cyclopropylaniline.
- European Medicines Agency. ICH Q2(R2) Validation of analytical procedures - Scientific guideline.
- New Journal of Chemistry.
- BenchChem.
- IntuitionLabs. ICH Q2(R2)
- ResearchGate. Fig. 1 The ¹H NMR chemical shift values (δ ppm) of aniline and...
- Direct Liquid-Phase Phenol-to-Aniline Amin
- SpectraBase. 4-Methoxy-N-(2-phenylpropyl)aniline - Optional [¹³C NMR] - Chemical Shifts.
- BLD Pharm. 122828-48-2|**4-(Cyclopropylmethoxy)aniline**.
- BLD Pharm. 1019590-33-0|4-((Cyclopropylmethoxy)methyl)aniline.
- BenchChem.
- Smolecule. Buy **4-(Cyclopropylmethoxy)aniline** | 122828-48-2.
- PubChem. N-(4-methoxybenzylidene)aniline.
- Thermo Fisher Scientific.
- BenchChem. 3-(Cyclopropylmethoxy)-4-methylaniline | 1155956-52-7.
- PubChem. P-Anisidine.
- U.S. Environmental Protection Agency.
- ResearchGate.
- ResearchGate. The ¹³C NMR chemical shift values (δ ppm) of aniline and 2-butylthioaniline in DMSO- d₆.
- ChemicalBook. 836-41-9(N-(4-METHOXYBENZYLIDENE)ANILINE) Product Description.
- Ashdin Publishing.
- NIST WebBook. Benzenamine, 4-methoxy-.

- MPG.PuRe.
- ResearchGate. FT-IR spectra of Pure components: aniline (a), N-methylaniline (b),...
- HELIX Chromatography. HPLC Methods for analysis of 4-Ethylaniline.
- ResearchG
- ResearchG
- PubChem. N-(4-Methoxybenzyl)aniline.
- NIST WebBook. Aniline.
- NIST WebBook. N-(4-Methoxybenzylidene)aniline.
- Santa Cruz Biotechnology. 4-Chloro-N-(cyclopropylmethyl)aniline.
- HELIX Chromatography. HPLC Methods for analysis of Aniline (herbicide precursor).
- PubChem. Aniline.

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Sources

- 1. 4-(cyclopropylmethoxy)aniline | 122828-48-2 [chemicalbook.com]
- 2. biosynth.com [biosynth.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. d-nb.info [d-nb.info]
- 5. Buy 4-(Cyclopropylmethoxy)aniline | 122828-48-2 [smolecule.com]
- 6. rsc.org [rsc.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. documents.thermofisher.com [documents.thermofisher.com]
- 12. rsc.org [rsc.org]
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